

Application Notes and Protocols for the Selective PI5P4Ky Inhibitor NIH-12848

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Compound of Interest

Compound Name: NIH-12848

Cat. No.: B15602138

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Introduction

NIH-12848 is a potent and selective, cell-permeable inhibitor of Phosphatidylinositol 5-Phosphate 4-Kinase gamma (PI5P4Ky).[1][2] It functions as a non-ATP-competitive, allosteric inhibitor, suggesting it binds to a site distinct from the ATP-binding pocket, likely the PI5P substrate binding site.[1][3] This selectivity and mechanism of action make **NIH-12848** a valuable tool for investigating the cellular functions of PI5P4Ky, a lipid kinase implicated in various signaling pathways, including the Hippo and Notch pathways.[3][4][5] Dysregulation of PI5P4Ky has been associated with cancer and neurodegenerative diseases.[4][6]

These application notes provide a comprehensive guide for the preparation and use of **NIH-12848** in both in vitro and cell-based assays.

Data Presentation

Inhibitor Properties and Selectivity

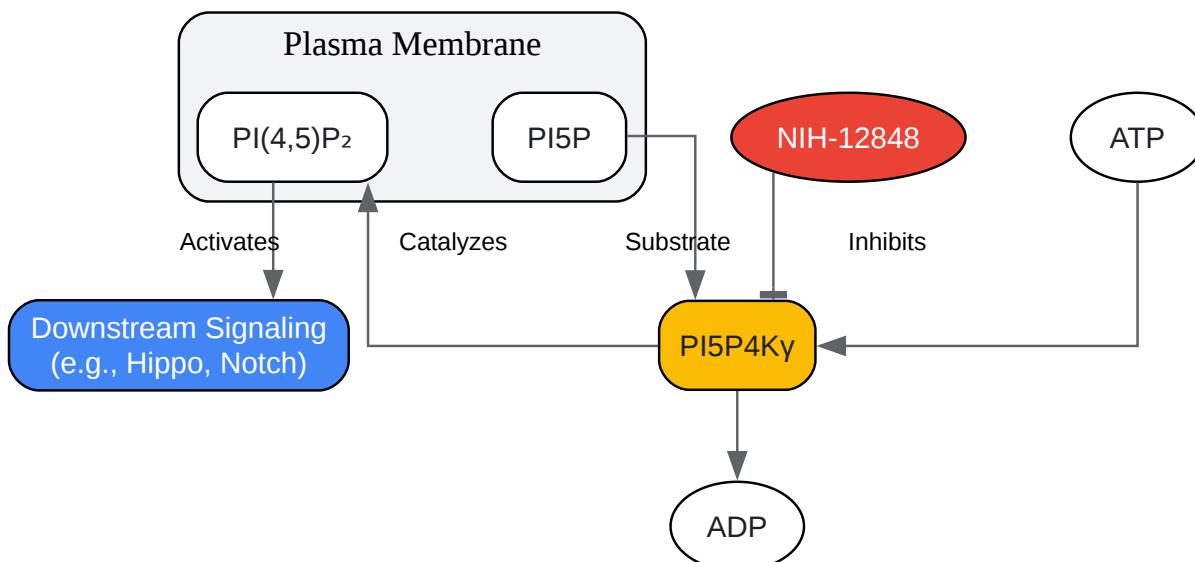
Property	Value	References
Target	Phosphatidylinositol 5- Phosphate 4-Kinase γ (PI5P4K γ)	[1] [2]
IC50 (PI5P4K γ)	\sim 1 μ M	[1]
Selectivity	No inhibition of PI5P4K α and PI5P4K β at concentrations up to 100 μ M	[1]
Mechanism of Action	Non-ATP-competitive, allosteric inhibitor	[1] [3]
Binding Mode	Binds to the putative PI5P- binding site	[1]
Molecular Weight	385.41 g/mol	
Formula	$C_{20}H_{14}F_3N_3S$	
CAS Number	959551-10-1	

Solubility and Storage

Solvent	Solubility	Storage of Stock Solutions
DMSO	77 mg/mL (199.78 mM)	1 year at -80°C, 1 month at -20°C

Signaling Pathways

PI5P4K γ is a key enzyme in the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂), a critical signaling phospholipid. By catalyzing the phosphorylation of phosphatidylinositol 5-phosphate (PI5P), PI5P4K γ regulates the cellular pool of PI(4,5)P₂. This, in turn, influences a multitude of downstream signaling events.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. PI5P4K inhibitors: promising opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Development of potent and selective degraders of PI5P4Ky - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Localization of intracellular compartments that exchange Na₊K⁺-ATPase molecules with the plasma membrane in a hormone-dependent manner - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Development of Selective Phosphatidylinositol 5-Phosphate 4-Kinase γ Inhibitors with a Non-ATP-competitive, Allosteric Binding Mode - PubMed [pubmed.ncbi.nlm.nih.gov]
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